

Essential Safety and Handling Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **PF-750**

Cat. No.: **B1679707**

[Get Quote](#)

Proper handling of **PF-750** is critical to ensure the safety of laboratory personnel. This section outlines the necessary precautions and immediate response measures in case of accidental exposure.

Personal Protective Equipment (PPE): When handling **PF-750**, it is mandatory to use the following personal protective equipment:

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)
- **Hand Protection:** Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[1\]](#)
- **Body Protection:** Wear fire/flame resistant and impervious clothing.[\[1\]](#)
- **Respiratory Protection:** In case of inadequate ventilation, wear a suitable respirator.

Handling and Storage:

- **PF-750** should be handled in a well-ventilated place.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)

- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][3]

Emergency First Aid Procedures

In the event of exposure to **PF-750**, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1] Harmful if swallowed.[1]

PF-750 Disposal Procedures

The disposal of **PF-750** must be conducted in compliance with all applicable local, state, and federal regulations. As a harmful chemical, it requires disposal as hazardous waste.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Identify the waste as a non-halogenated organic solid waste.

- Segregate **PF-750** waste from other laboratory waste streams, especially from incompatible materials.
- Containerization:
 - Use a dedicated, properly labeled hazardous waste container. The container must be in good condition, compatible with the chemical, and have a secure lid.
 - The label should clearly state "Hazardous Waste," the full chemical name "**PF-750**," the CAS number "959151-50-9," and the associated hazards (e.g., "Harmful").
- Accumulation:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Keep the container closed at all times except when adding waste.
- Disposal Request:
 - Once the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor.
 - Do not dispose of **PF-750** down the drain or in regular trash.[\[1\]](#)

Spill Management

In the event of a spill, follow these procedures:

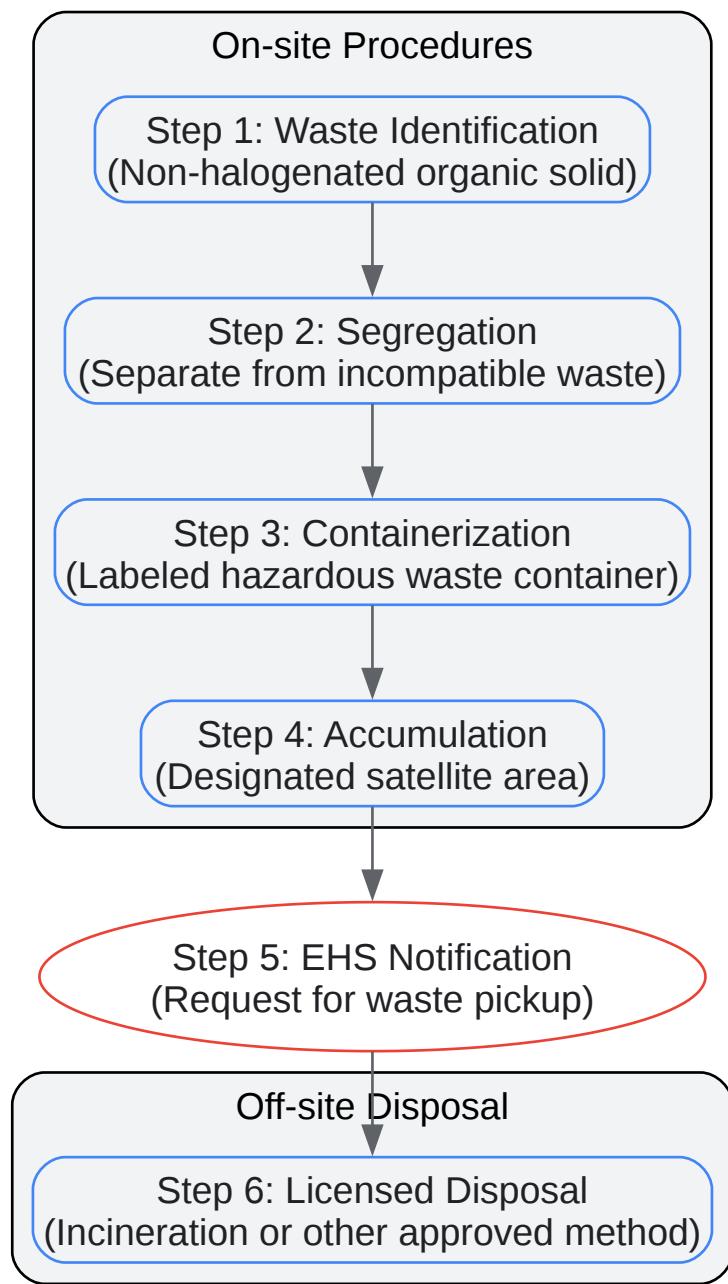
- Evacuate and Secure: Evacuate personnel from the immediate spill area and ensure adequate ventilation. Remove all sources of ignition.[\[1\]](#)
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Cleanup:
 - For small spills, collect the material using an inert absorbent material.

- For larger spills, dike the area to prevent spreading.
- Place the collected material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.

PF-750 Chemical and Physical Properties

Property	Value
CAS Number	959151-50-9
Molecular Formula	C ₂₂ H ₂₃ N ₃ O
Molecular Weight	345.44 g/mol
Purity	>98%
Alternate Name	N-phenyl-4-(quinolin-3-ylmethyl)piperidine-1-carboxamide
Primary Hazard	Harmful if swallowed (H302)

Disposal Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **PF-750**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [chemicalbook.com](https://www.chemicalbook.com) [chemicalbook.com]
- 2. [scbt.com](https://www.scbt.com) [scbt.com]
- 3. [quiplabs.com](https://www.quiplabs.com) [quiplabs.com]
- To cite this document: BenchChem. [Essential Safety and Handling Information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1679707#pf-750-proper-disposal-procedures\]](https://www.benchchem.com/product/b1679707#pf-750-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com